Technical Guide: Quantum Chemical Protocol for 8-Nitroquinolin-6-ol

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Compound of Interest

Compound Name:	*8-Nitroquinolin-6-ol*
CAS No.:	*5437-99-0*
Cat. No.:	*B1584730*

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Executive Summary This guide establishes a rigorous computational framework for the structural and electronic characterization of **8-Nitroquinolin-6-ol**.[1] Unlike its common isomer Nitroxoline (5-nitro-8-hydroxyquinoline), this specific regioisomer presents a unique "push-pull" electronic system where the electron-donating hydroxyl group at position 6 interacts distally with the electron-withdrawing nitro group at position 8.[1] This configuration significantly alters its dipole moment, solubility profile, and potential binding affinity in medicinal chemistry contexts.[1]

The following protocol leverages Density Functional Theory (DFT) to predict reactivity descriptors, spectroscopic signatures, and drug-likeness, serving as a pre-synthetic validation tool for drug development pipelines.

Molecular Architecture & Computational Strategy

Structural Logic

The **8-Nitroquinolin-6-ol** scaffold consists of a bicyclic quinoline ring substituted at two critical positions:

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- Position 6 (Hydroxyl, -OH): Acts as a

  -donor, increasing electron density in the ring system (activation).[1]

- Position 8 (Nitro, -NO

  ): Acts as a strong

  - and

  -acceptor, withdrawing electron density.[1]

Critical Interaction: The proximity of the 8-nitro group to the quinoline nitrogen (N1) creates a peri-interaction. Unlike 8-hydroxyquinolines, which form stable intramolecular hydrogen bonds (N1

HO-C8), **8-Nitroquinolin-6-ol** lacks this stabilization, leading to higher polarity and distinct solvation behavior.[1]

Level of Theory Selection

To ensure experimental reproducibility, the following theoretical levels are prescribed based on benchmark studies of nitro-substituted heteroaromatics.

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Calculation Type	Functional	Basis Set	Justification
Geometry Optimization	B3LYP	6-311++G(d,p)	Hybrid functional balances cost/accuracy; diffuse functions (++) essential for describing lone pairs on Oxygen/Nitrogen and the nitro group anion character.[1]
Excited States (UV-Vis)	TD-CAM-B3LYP	6-311++G(d,p)	Long-range corrected functional corrects the charge-transfer failure of standard B3LYP in push-pull systems.
Solvation Energy	M06-2X	def2-TZVP	Meta-hybrid functional with SMD solvent model provides superior accuracy for free energies of solvation ( ).[1]
NMR Shielding	WP04 or B3LYP	cc-pVTZ	Triple-zeta quality required for accurate magnetic property prediction (GIAO method).[1]

Protocol: Geometry Optimization & Stability Analysis

Workflow Diagram

The following logic flow ensures that the global minimum is located, avoiding false local minima caused by nitro group rotation.

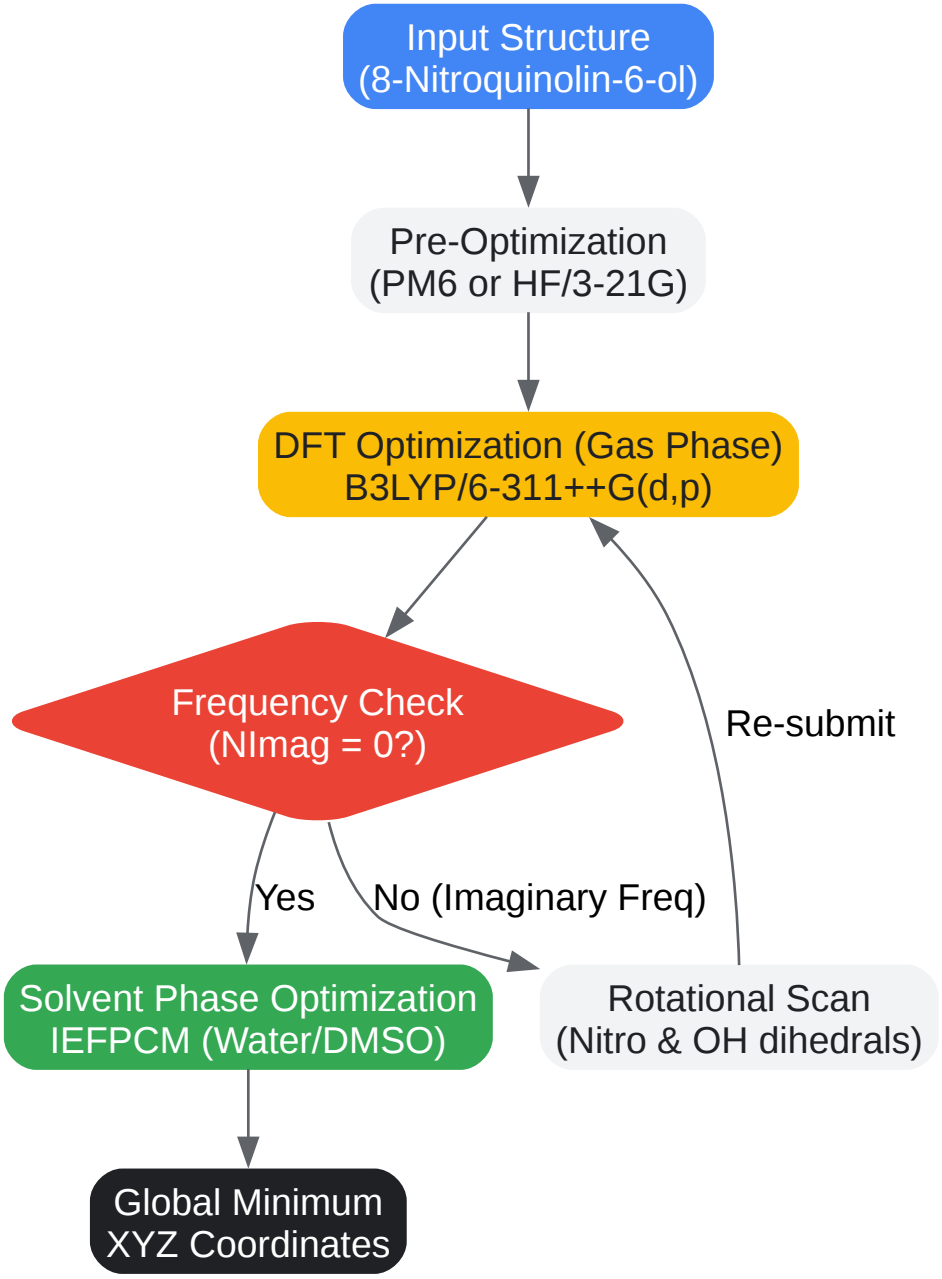

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Figure 1: Self-consistent field (SCF) convergence workflow for geometry optimization.

Execution Steps

- Construction: Build the initial structure with the nitro group coplanar to the ring.

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- Rotational Scan: Perform a relaxed Potential Energy Surface (PES) scan of the C7-C8-N-O dihedral angle.[1] The nitro group may twist slightly (10-30°) out of plane to relieve steric strain with the peri-hydrogen at C7 or the lone pair at N1.
- Frequency Analysis: Confirm the stationary point by ensuring zero imaginary frequencies. A single imaginary frequency indicates a transition state (likely a rotational saddle point).[1]

Electronic Structure & Reactivity Descriptors[1]

Frontier Molecular Orbitals (FMO)

The biological activity of **8-Nitroquinolin-6-ol** is governed by its ability to accept or donate electrons within a binding pocket.[1]

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the 6-hydroxyl group and the carbocyclic ring. Represents the region susceptible to electrophilic attack (metabolic oxidation).[1]
- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the 8-nitro group and the pyridine ring. Represents the region susceptible to nucleophilic attack (e.g., by cysteine residues in proteins).[1]

Global Reactivity Descriptors (Formulas): Calculated using ionization potential (

) and electron affinity (

).

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Descriptor	Symbol	Formula	Physical Meaning
Chemical Hardness			Resistance to charge transfer.[1] High = stable, low toxicity.[1]
Softness			High implies high polarizability and easier drug-receptor interaction.[1]
Electrophilicity Index			Propensity to accept electrons (critical for covalent inhibitors).[1]

Molecular Electrostatic Potential (MEP)

Mapping the electrostatic potential onto the electron density isosurface (typically 0.002 a.u.) reveals binding sites.[1]

- Negative Regions (Red): Nitro oxygens and Quinoline Nitrogen (N1).[1] These are H-bond acceptor sites.
- Positive Regions (Blue): Hydroxyl proton (H-O6) and ring protons.[1] These are H-bond donor sites.

Spectroscopic Profiling

Vibrational Spectroscopy (IR/Raman)

To validate synthesized compounds, compare experimental FTIR data with calculated frequencies.[1]

- Scaling Factor: DFT overestimates frequencies due to anharmonicity.[1] Multiply B3LYP/6-311++G(d,p) frequencies by 0.967.

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- Key Diagnostic Bands:
  - : ~3400-3600 cm

    (Sharp if free, broad if H-bonded).[1]
  - : ~1530 cm

    (Strong intensity).[1]
  - : ~1350 cm

    .[1]

UV-Vis Absorption (TD-DFT)

Predicting the electronic transitions is vital for photostability studies.[1]

- Method: TD-DFT (Time-Dependent DFT) with CAM-B3LYP (Coulomb-Attenuating Method) is required because the charge transfer (CT) from OH

  NO

  spans a large distance.[1] Standard B3LYP will underestimate the excitation energy (predicting a "too red" shift).[1]
- Solvent: Use IEFPCM with Methanol or Ethanol to match experimental assay conditions.

Drug-Likeness & Docking Preparation[1]

Before docking **8-Nitroquinolin-6-ol** into biological targets (e.g., bacterial DNA gyrase or fungal enzymes), the ligand must be prepared using quantum charges.[1]

Ligand Preparation Workflow

- Charge Calculation: Do not use Gasteiger charges. Use RESP (Restrained Electrostatic Potential) charges derived from the HF/6-31G* MEP calculation.[1] This accurately captures the polarization of the nitro group.
- Tautomer Check: Ensure the enol form (quinolin-6-ol) is the dominant tautomer over the keto (quinolinone) form.[1] DFT energy comparison (

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) will confirm the aromatic enol is energetically favored by >15 kcal/mol.[1]

QSAR Relevance

The calculated Dipole Moment (

) and LogP (partition coefficient) are critical inputs for QSAR models.[1]

- Hypothesis: The 8-nitro group increases lipophilicity compared to the 8-hydroxyl isomer, potentially enhancing membrane permeability.

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